

Personal protective equipment for handling UCL 2077

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Compound of Interest

Compound Name: UCL 2077

Cat. No.: B1682687

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Essential Safety and Handling Guide for UCL 2077

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Application, and Disposal of the sAHP Channel Blocker **UCL 2077**.

This document provides critical safety and logistical information for the proper handling of **UCL 2077** (CAS 918311-87-2), a potent slow afterhyperpolarization (sAHP) channel blocker.

Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Immediate Safety and Hazard Information

UCL 2077 is a neuroactive compound that requires careful handling. The primary hazards associated with this compound are outlined below.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)[1]
- Skin Irritation (Category 2)[1]
- Eye Irritation (Category 2)[1]

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system[1]

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **UCL 2077** in its solid form or in solution.

| Task | Required Personal Protective Equipment |
|--------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Weighing and Aliquoting (Solid Form) | Chemical-resistant gloves (Butyl rubber recommended), disposable lab coat, safety goggles with side shields, and a dust mask (N95 or equivalent).[1] Work should be performed in a certified chemical fume hood. |
| Solution Preparation (in DMSO) | Chemical-resistant gloves (Butyl rubber recommended due to DMSO's high skin permeability), disposable lab coat, and safety goggles with side shields. All work should be conducted in a chemical fume hood. |
| Cell Culture/Electrophysiology Application | Chemical-resistant gloves (nitrile gloves may be sufficient for diluted solutions but should be changed frequently), disposable lab coat, and safety goggles. |
| Waste Disposal | Chemical-resistant gloves, disposable lab coat, and safety goggles. |

Operational and Experimental Protocols

Preparation of UCL 2077 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UCL 2077** in DMSO.

Materials:

- **UCL 2077** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

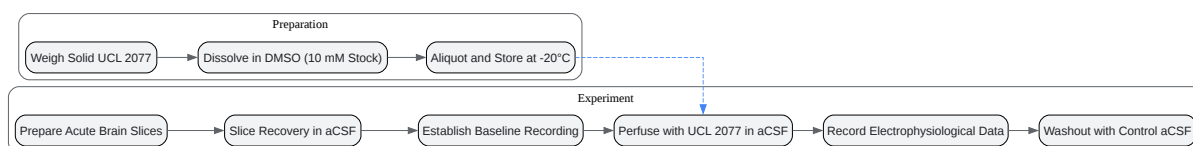
- **Pre-weighing:** In a chemical fume hood, carefully weigh the desired amount of **UCL 2077** into a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube to achieve a final concentration of 10 mM.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and light exposure. Store aliquots at -20°C.

Application of UCL 2077 in Acute Brain Slice Electrophysiology

This protocol provides a general workflow for the application of **UCL 2077** to acute brain slices for electrophysiological recording.

Procedure:

- **Slice Preparation:** Prepare acute brain slices (e.g., hippocampal or cortical) of 250-350 μm thickness using a vibratome in ice-cold, oxygenated slicing solution.
- **Recovery:** Transfer slices to a recovery chamber containing oxygenated artificial cerebrospinal fluid (aCSF) and allow them to recover for at least 1 hour at room temperature.
- **Recording Setup:** Transfer a single slice to the recording chamber of the electrophysiology setup, continuously perfused with oxygenated aCSF at a flow rate of 2-3 mL/min.
- **Baseline Recording:** Obtain a stable baseline recording of the desired neuronal activity (e.g., spontaneous firing, evoked postsynaptic potentials).
- **Drug Application:** Prepare the final working concentration of **UCL 2077** by diluting the stock solution into the perfusing aCSF. Switch the perfusion to the aCSF containing **UCL 2077**.
- **Data Acquisition:** Record the effects of **UCL 2077** on neuronal activity.
- **Washout:** To determine the reversibility of the drug's effects, switch the perfusion back to the control aCSF.

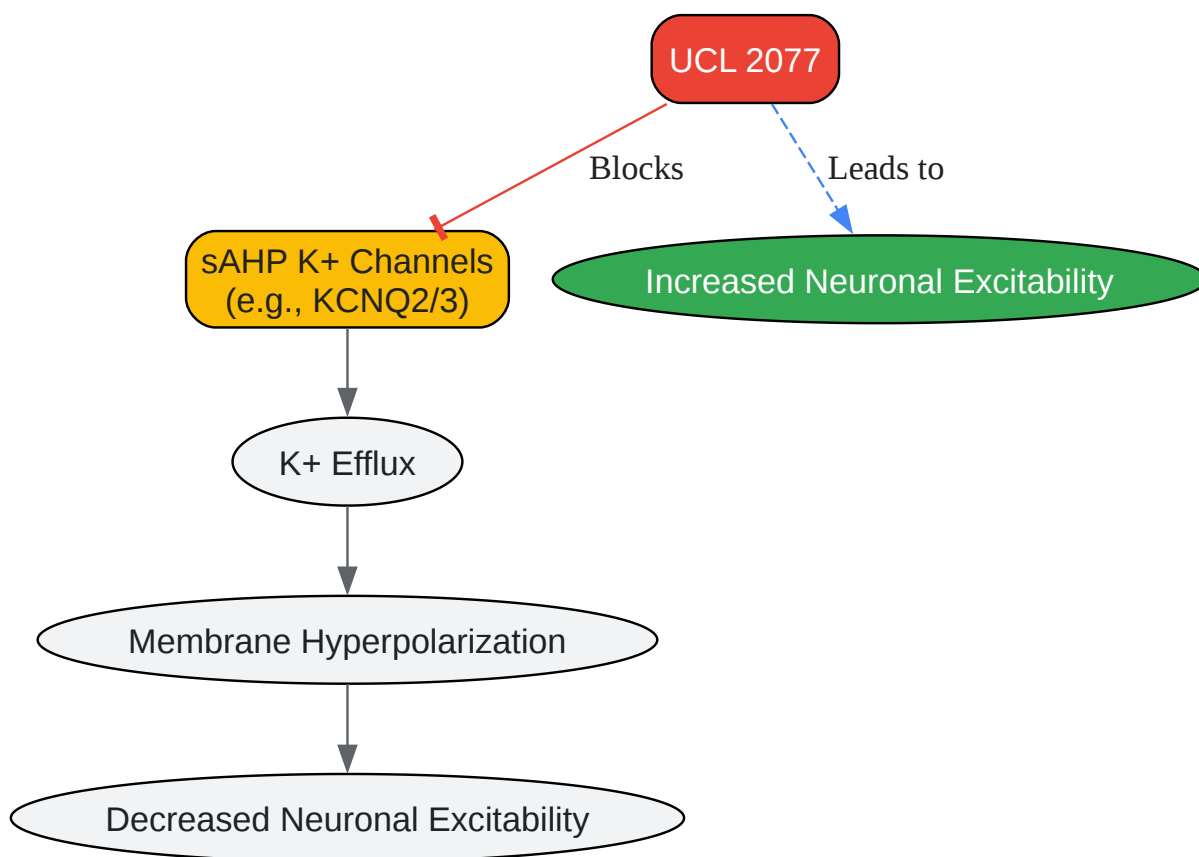


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Experimental Workflow for **UCL 2077** Application.

Mechanism of Action: Signaling Pathway

UCL 2077 primarily functions by blocking the slow afterhyperpolarization (sAHP) in neurons. This is achieved through the inhibition of specific potassium channels, including members of the KCNQ (Kv7) family, which are crucial for regulating neuronal excitability.



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UCL 2077 Mechanism of Action.

Disposal Plan

All waste contaminated with **UCL 2077** must be treated as hazardous chemical waste.

| Waste Type | Disposal Procedure |
|--------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------|
| Solid UCL 2077 | Dispose of as hazardous chemical waste in a clearly labeled, sealed container. |
| UCL 2077/DMSO Stock Solution | Collect in a designated, sealed hazardous waste container compatible with organic solvents. Label clearly with all chemical constituents. ^[1] |
| Contaminated Labware (e.g., pipette tips, tubes) | Collect in a designated, sealed solid waste container or bag. Label as "UCL 2077-Contaminated Solid Waste". ^[1] |
| Aqueous Waste (e.g., from cell culture, aCSF) | Collect in a designated, sealed hazardous waste container. Do not pour down the drain. |

General Disposal Guidelines:

- Segregation: Keep **UCL 2077** waste separate from other chemical waste streams unless they are compatible.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**UCL 2077**".
- Storage: Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Collection: Arrange for collection by your institution's environmental health and safety (EHS) department. Do not dispose of in regular trash or down the sanitary sewer.

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References

- 1. [acewaste.com.au](https://www.acewaste.com.au) [[acewaste.com.au](https://www.acewaste.com.au)]
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